

Chemical Identity and Structural Features of Nootkatol

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Compound Focus: Nootkatol

CAS No.: 50763-67-2

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Nootkatol is a bicyclic sesquiterpenoid alcohol belonging to the eremophilane class, characterized by a decalin ring system with specific structural features that contribute to its biological activities and chemical properties.

Core Structural Characteristics

- **Systematic Name:** Eremophil-1(10),11-dien-2-ol
- **Molecular Formula:** C₁₅H₂₄O [1]
- **Molecular Weight:** 220.18 g/mol (based on HRCIMS data) [1]
- **Specific Rotation:** $[\alpha]^{25D} +203^\circ$ (c 0.5, CHCl₃) [1]
- **Melting Point:** 65°C (uncorrected) [1]
- **Spectroscopic Profiles:** IR absorption at 3440 cm⁻¹ (OH), 1620 cm⁻¹, and 1510 cm⁻¹ [1]

Stereochemistry and Absolute Configuration

The absolute configuration at C-2 of **nootkatol** isolated from Alaska cedar was determined to have the **(S) configuration** using the Mosher ester method [1]. This stereochemical assignment is significant as both C-2 epimers of **nootkatol** have been reported in the literature through lithium aluminum hydride reduction of nootkatone [1].

Table 1: Complete NMR Assignments for Nootkatol (in CHCl₃)

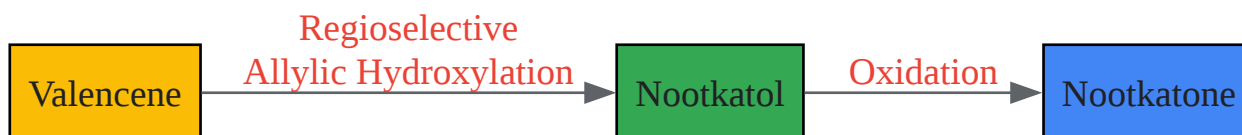
| Carbon Position | ¹³ C NMR (ppm) | ¹ H NMR (ppm) | Multiplicity (J in Hz) |
|-----------------|---------------------------|--------------------------|--|
| 1 | 124.7 | 5.32 | d (J = 1.6 Hz) |
| 2 | 68.4 | 4.25 | m |
| 3 | 37.6 | 1.76 (a), 1.37 (b) | td (J = 2.0, 6.5 Hz), td (J = 12.4, 10.0 Hz) |
| 4 | 39.7 | 1.51 | br d (J = 2.1 Hz) |
| 5 | 38.6 | - | - |
| 6 | 45.0 | 1.85 (a), 0.95 (b) | dd (J = 12.6, 2.7 Hz), m (J = 2.7 Hz) |
| 7 | 41.2 | 2.25 | tt (J = 12.4, 3.0 Hz) |
| 8 | 32.8 | 2.33 (a), 2.1 (b) | m, ddd (J = 14.1, 4.2, 2.6 Hz) |
| 9 | 33.3 | 1.79 (a), 1.20 (b) | dd (J = 2.0, 4.5 Hz), dm (J = 4.3 Hz) |
| 10 | 146.5 | - | - |
| 11 | 150.6 | - | - |
| 12 | 108.9 | 4.68 | br s |
| 13 | 21.2 | 1.71 | s |
| 14 | 18.6 | 0.99 | s |
| 15 | 15.8 | 0.89 | d (J = 6.9 Hz) |

The ¹³C-NMR spectrum shows 15 carbon signals with four in the double bond region and one signal at 68.4 ppm corresponding to the carbon connected to the hydroxyl group. DEPT experiments confirm the presence of three quaternary carbons (150.6, 146.5, 38.6 ppm), four methine carbons (124.7, 68.4, 41.2, 39.7 ppm), five methylene carbons (108.9, 45.0, 37.6, 33.3, and 32.8 ppm), and three methyl carbons (21.2, 18.6 and 15.8 ppm) [1].

Biosynthetic Pathways and Production Methodologies

Biosynthetic Route from Valencene

The biosynthetic pathway from valencene to nootkatone proceeds through **nootkatol** as a key intermediate, involving regioselective allylic hydroxylation followed by oxidation [2].



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*Biosynthetic pathway from valencene to nootkatone via **nootkatol***

Microbial Biotransformation Protocols

Fungal Transformation Systems: Various fungi have been employed for biotransformation of valencene to nootkatone through the **nootkatol** intermediate. These systems offer advantages of mild reaction conditions, high efficiency, environmental friendliness, and strong stereoselectivity compared to chemical methods [2].

Enzymatic Machinery: The transformation involves several enzyme classes:

- **Cytochrome P450 enzymes:** Catalyze regioselective hydroxylation
- **Laccase and lipoxygenase:** Participate in oxidation steps
- **Multifunctional hydroxylases/oxidases:** Single enzymes capable of multiple transformation steps [2] [3]

Heterologous Expression Systems: Recent advances have enabled expression of relevant enzymes in microbial hosts including *Escherichia coli*, *Pichia pastoris*, *Yarrowia lipolytica*, and *Saccharomyces cerevisiae* for more controlled production of **nootkatol** and derivatives [2] [3].

Natural Occurrence and Analytical Profiling

Natural Sources and Composition

Nootkatol was first isolated from Alaska cedar (*Chamaecyparis nootkatensis*) heartwood, where it constitutes approximately 5.2% of the steam-distilled essential oil by weight [1].

Table 2: Composition of Alaska Cedar Heartwood Essential Oil

| Compound | Percentage in Oil (% w/w) | Retention Time (min) |
|------------------|---------------------------|----------------------|
| 4-Terpineol | 2.08 | 8.4 |
| Methylcarvacrol | 1.33 | 9.4 |
| Carvacrol | 35.37 | 10.8 |
| Valencene | 1.50 | 16.4 |
| Nootkatene | 20.08 | 17.1 |
| Nootkatol | 5.20 | 23.5 |
| Valencene-13-ol | 6.35 | 25.3 |
| Nootkatone | 17.39 | 26.6 |
| Nootkatin | 3.50 | 31.6 |

Isolation and Purification Methodology

Extraction Protocol:

- **Raw Material Preparation:** Heartwood of Alaska cedar ground to appropriate particle size
- **Steam Distillation:** Essential oil extraction using standard steam distillation apparatus
- **Chromatographic Separation:** Column chromatography of crude oil using silica gel stationary phase
- **Fraction Collection:** Multiple fractions collected based on polarity gradient (typically hexane to ethyl acetate)

Fraction Composition from Alaska cedar oil separation [1]:

- Fraction I (18.2%): Valencene, nootkatene, methyl carvacrol
- Fraction II (33.2%): Carvacrol
- Fraction IV (29.1%): Valencene-13-ol, nootkatone
- Fraction VI (8.2%): **Nootkatol**, other minor compounds
- Fraction VII (1.8%): Pure **nootkatol**

Biological Activities and Therapeutic Potential

Documented Bioactivities

Nootkatol exhibits significant bioactivities against arthropods of public health importance, contributing to the remarkable durability of Alaska cedar heartwood [1]. Related eremophilane sesquiterpenes demonstrate:

- **Anti-inflammatory effects:** Inhibition of tumor necrosis factor α /interferon γ -induced chemokine production [2] [3]
- **Antimicrobial properties:** Activity against foodborne *Staphylococcus aureus* biofilms [2]
- **Anticancer potential:** Antiproliferative and proapoptotic activities against various cancer cell lines [2]
- **Neuroprotective effects:** Potential therapeutic applications for Alzheimer's disease and neuroinflammation [2] [3]
- **Insecticidal activity:** Against pests including Formosan subterranean termites and mosquitoes [3]

Structure-Activity Relationships

The biological activities of **nootkatol** and related compounds are influenced by several structural features:

- **Hydroxyl group position:** The C-2 hydroxyl in **nootkatol** is crucial for its bioactivity
- **Oxygenation pattern:** Additional oxygen-containing functional groups modify potency and selectivity
- **Stereochemistry:** The (S) configuration at C-2 optimizes interaction with biological targets
- **Double bond conjugation:** The 1(10),11-diene system contributes to molecular rigidity and receptor binding

Experimental Protocols for Research

Structural Elucidation Techniques

Mosher Ester Method for Absolute Configuration:

- Prepare (R)- and (S)-methoxy(trifluoromethyl)phenylacetyl (MTPA) chloride derivatives
- Record ^1H NMR spectra of both diastereomeric esters
- Calculate $\Delta\delta$ values ($\delta\text{R} - \delta\text{S}$) for protons near stereocenter
- Apply Mosher model to assign absolute configuration based on $\Delta\delta$ signs [1]

2D NMR Experiments for Complete Assignment:

- **HSQC**: Correlate protons directly bonded to carbons
- **HMBC**: Detect long-range ^1H - ^{13}C correlations through 2-4 bonds
- **COSY**: Identify proton-proton coupling networks
- **NOESY/ROESY**: Determine spatial relationships through dipole-dipole coupling

Semi-Synthetic Derivatization

Several related sesquiterpenoids can be synthesized from **nootkatol** precursors:

- **Nootkatone-1,10-11,12-diepoxide (5)**: Synthesized from nootkatone [1]
- **Valencene-13-aldehyde (4)**: Prepared from valencene [1]
- **Various esters**: Produced through Luche reduction of nootkatone followed by acylation with different acyl chlorides [3]

Research Applications and Future Directions

The unique structural features and bioactivities of **nootkatol** make it valuable for multiple research applications:

- **Natural Product Chemistry**: Model compound for studying eremophilane biosynthesis and structural diversification
- **Medicinal Chemistry**: Lead compound for development of anti-inflammatory, neuroprotective, or insecticidal agents
- **Chemical Ecology**: Understanding plant defense mechanisms and chemical interactions
- **Biocatalysis**: Substrate for enzyme discovery and engineering of terpenoid-modifying enzymes

Future research directions include heterologous pathway reconstruction, enzyme engineering for improved regioselectivity, structural modification to enhance bioactivity, and development of sustainable production platforms.

References

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